

# An In-depth Technical Guide to the Safety of Dimethylgermanium Dichloride

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Compound of Interest		
Compound Name:	Dimethylgermanium dichloride	
Cat. No.:	B073609	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a formal Safety Data Sheet (SDS). Always refer to the official SDS from the manufacturer before handling **Dimethylgermanium dichloride**.

### Introduction

**Dimethylgermanium dichloride** ((CH<sub>3</sub>)<sub>2</sub>GeCl<sub>2</sub>) is an organogermanium compound utilized in various research and synthetic applications, including proteomics research and as an intermediate in chemical synthesis.[1][2] As a reactive organometallic halide, a thorough understanding of its hazardous properties and the implementation of stringent safety protocols are imperative for its safe handling in a laboratory setting. This guide provides a comprehensive overview of the safety information for **Dimethylgermanium dichloride**, including its physicochemical properties, toxicological profile, and detailed procedural recommendations.

# Physicochemical and Identification Data

Proper identification and knowledge of the physical and chemical properties of a substance are fundamental to its safe handling.



Identifier	Value	
Chemical Name	Dimethylgermanium dichloride	
Synonyms	Dichlorodimethylgermane, Dimethyldichlorogermane, Germane, dichlorodimethyl-[3][4][5][6][7][8]	
CAS Number	1529-48-2[2][3][4][5][6][7][8][9][10]	
EC Number	216-216-5[1][3][5][6][10][11]	
Molecular Formula	C <sub>2</sub> H <sub>6</sub> Cl <sub>2</sub> Ge[2][3][4][5][6][7][8][9][10]	
Molecular Weight	173.62 g/mol [4][7][8][10][12]	
Property	Value	
Appearance	Colorless to straw-colored liquid[1][5][12][13]	
Odor	Hydrogen chloride-like[12]	
Melting Point	-22 °C[1][10]	
Boiling Point	123-124 °C[1][10][11]	
Density	1.505 g/mL at 25 °C[10]	
Flash Point	32 °C (90 °F) - closed cup[1][10][11]	
Water Solubility	Reacts with water[10][12]	

# **Hazard Identification and Classification**

**Dimethylgermanium dichloride** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).



Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[3][12]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[3][12]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[12]

#### GHS Pictograms:

- Flame (GHS02)
- Corrosion (GHS05)

Signal Word: Danger[3][9][12][13]

# **Experimental Protocols for Hazard Determination**

The hazard classification of **Dimethylgermanium dichloride** is based on data derived from experimental testing or reliable predictive models. Below are detailed methodologies for key experiments relevant to its classification.

## Flash Point Determination (Closed-Cup Method)

Objective: To determine the lowest temperature at which the vapors of **Dimethylgermanium dichloride** can ignite.

Methodology (based on Pensky-Martens Closed-Cup Tester - ASTM D93):

- A sample of **Dimethylgermanium dichloride** is placed in a test cup, and the lid is securely closed.[5][14]
- The sample is heated at a slow, constant rate while being stirred to ensure temperature uniformity.[14]
- An ignition source is directed into the cup at regular temperature intervals.



• The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a distinct flash.[1][5]

# In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test (OECD Test Guideline 431)

Objective: To assess the potential of **Dimethylgermanium dichloride** to cause skin corrosion.

#### Methodology:

- A three-dimensional Reconstructed Human Epidermis (RhE) model, which mimics the properties of the upper layers of human skin, is used.[3][13][15]
- A precise amount of **Dimethylgermanium dichloride** is applied topically to the surface of the RhE tissue.[13]
- The chemical is exposed to the tissue for specific time points (e.g., 3 minutes and 1 hour). [13]
- Following exposure, the viability of the skin cells is determined using a cell viability assay, such as the MTT assay.[3][15]
- The percentage of viable cells is compared to a negative control. A reduction in cell viability below certain thresholds indicates that the substance is corrosive.[13]

# In Vitro Eye Damage/Irritation: Bovine Corneal Opacity and Permeability (BCOP) Test (OECD Test Guideline 437)

Objective: To evaluate the potential of **Dimethylgermanium dichloride** to cause serious eye damage.

#### Methodology:

- Corneas are obtained from the eyes of freshly slaughtered cattle.
- The test substance is applied to the epithelial surface of the cornea.
- The cornea is incubated for a defined period.



- · Two endpoints are measured:
  - Corneal Opacity: The degree of cloudiness of the cornea is measured using an opacitometer.
  - Corneal Permeability: The passage of a fluorescent dye (e.g., sodium fluorescein) through the full thickness of the cornea is quantified with a spectrophotometer.
- The opacity and permeability values are used to calculate an in vitro irritancy score, which
  predicts the potential for eye damage.

# Safe Handling and Storage

Due to its reactive and hazardous nature, strict protocols must be followed when handling and storing **Dimethylgermanium dichloride**.

#### **Engineering Controls:**

- Work with Dimethylgermanium dichloride should be conducted exclusively in a certified chemical fume hood to prevent inhalation of vapors.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[16]

#### Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield are mandatory.
- Skin Protection: A flame-resistant lab coat and chemical-resistant gloves (e.g., neoprene or nitrile rubber) are required.[16]
- Respiratory Protection: If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge should be used.

#### Handling Procedures:

 Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent reactions with air and moisture.[12]



- Use non-sparking tools and explosion-proof equipment.[9][12]
- Ground and bond containers and receiving equipment to prevent static discharge.[12]
- Avoid contact with skin, eyes, and clothing.[12]
- Do not breathe vapors or mists.[9]

#### Storage Conditions:

- Store in a cool, dry, and well-ventilated area designated for flammable and corrosive materials.[12][15]
- Keep containers tightly closed and sealed under an inert gas.[12][16]
- Store away from heat, sparks, open flames, and other ignition sources.
- Incompatible materials to avoid include water, strong oxidizing agents, and finely powdered metals.[9][13]

# **Emergency Procedures**

Immediate and appropriate response is critical in the event of an emergency involving **Dimethylgermanium dichloride**.

### **First Aid Measures**

- Inhalation: Move the victim to fresh air. If not breathing, provide artificial respiration. Seek immediate medical attention.[13]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[13][15]
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[1][13][15]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][12]



### **Spill and Leak Procedures**

- Evacuate personnel from the area.
- Remove all sources of ignition.
- Ventilate the area.
- Wear appropriate personal protective equipment.
- For small spills, absorb with a dry, non-combustible material such as dry sand or vermiculite.
   [12]
- Collect the absorbed material into a sealed, dry container for disposal.
- Do not use water to clean up spills.

# **Fire-Fighting Measures**

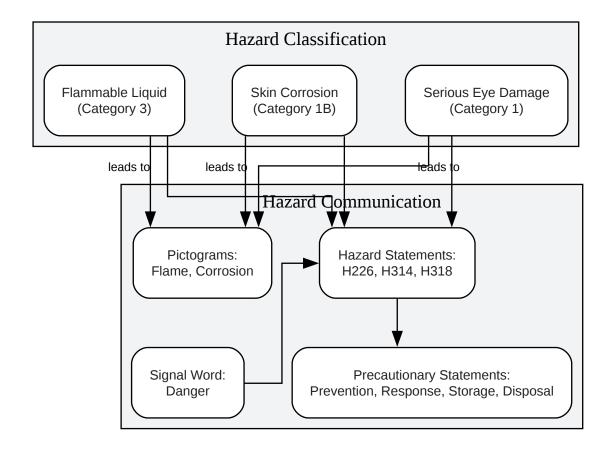
- Suitable Extinguishing Media: Use dry chemical powder or carbon dioxide.[12]
- Unsuitable Extinguishing Media: DO NOT use water or foam, as Dimethylgermanium dichloride reacts with water.[12]
- Firefighters should wear self-contained breathing apparatus and full protective gear.[9]

## **Waste Disposal**

Dispose of waste **Dimethylgermanium dichloride** and contaminated materials as hazardous waste in accordance with all federal, state, and local regulations.[12] Do not dispose of it in the sewer system.

# Visualized Workflows and Relationships GHS Hazard Communication Workflow



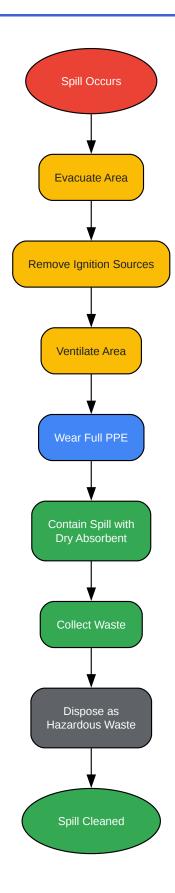


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Caption: GHS Hazard Communication for **Dimethylgermanium Dichloride**.

# **Spill Response Procedure**



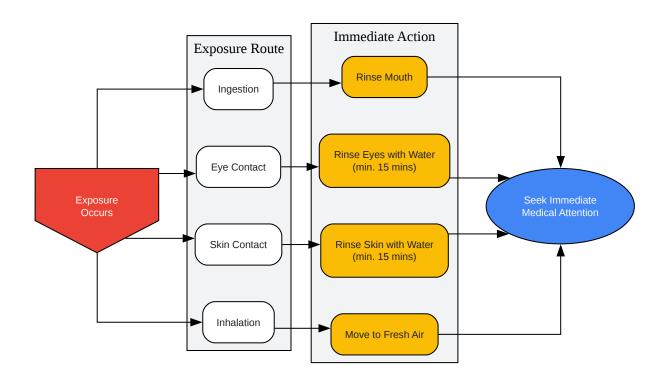


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Caption: Spill Response Workflow for **Dimethylgermanium Dichloride**.



## **First Aid for Different Exposure Routes**



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Caption: First Aid Measures for **Dimethylgermanium Dichloride** Exposure.

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